

Physical and chemical properties of N1-Benzyl-N1-methylpropane-1,3-diamine

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Compound of Interest

Compound Name: N1-Benzyl-N1-methylpropane-1,3-diamine

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In-Depth Technical Guide: N1-Benzyl-N1-methylpropane-1,3-diamine

For Researchers, Scientists, and Drug Development Professionals

Abstract

N1-Benzyl-N1-methylpropane-1,3-diamine is a substituted diamine with potential applications in chemical synthesis and pharmaceutical research. This technical guide provides a comprehensive overview of its known physical and chemical properties. Due to the limited availability of specific experimental data in publicly accessible literature, this document summarizes the available information and provides a generalized experimental workflow for its synthesis based on established methods for analogous compounds. Currently, there is no published data on the biological activity or associated signaling pathways of this specific molecule.

Core Physical and Chemical Properties

The physical and chemical data for **N1-Benzyl-N1-methylpropane-1,3-diamine** are compiled from various chemical databases. It is important to note that some key experimental values such as melting point, pKa, and aqueous solubility are not readily available in the cited literature.

Table 1: Physical and Chemical Properties of **N1-Benzyl-N1-methylpropane-1,3-diamine**

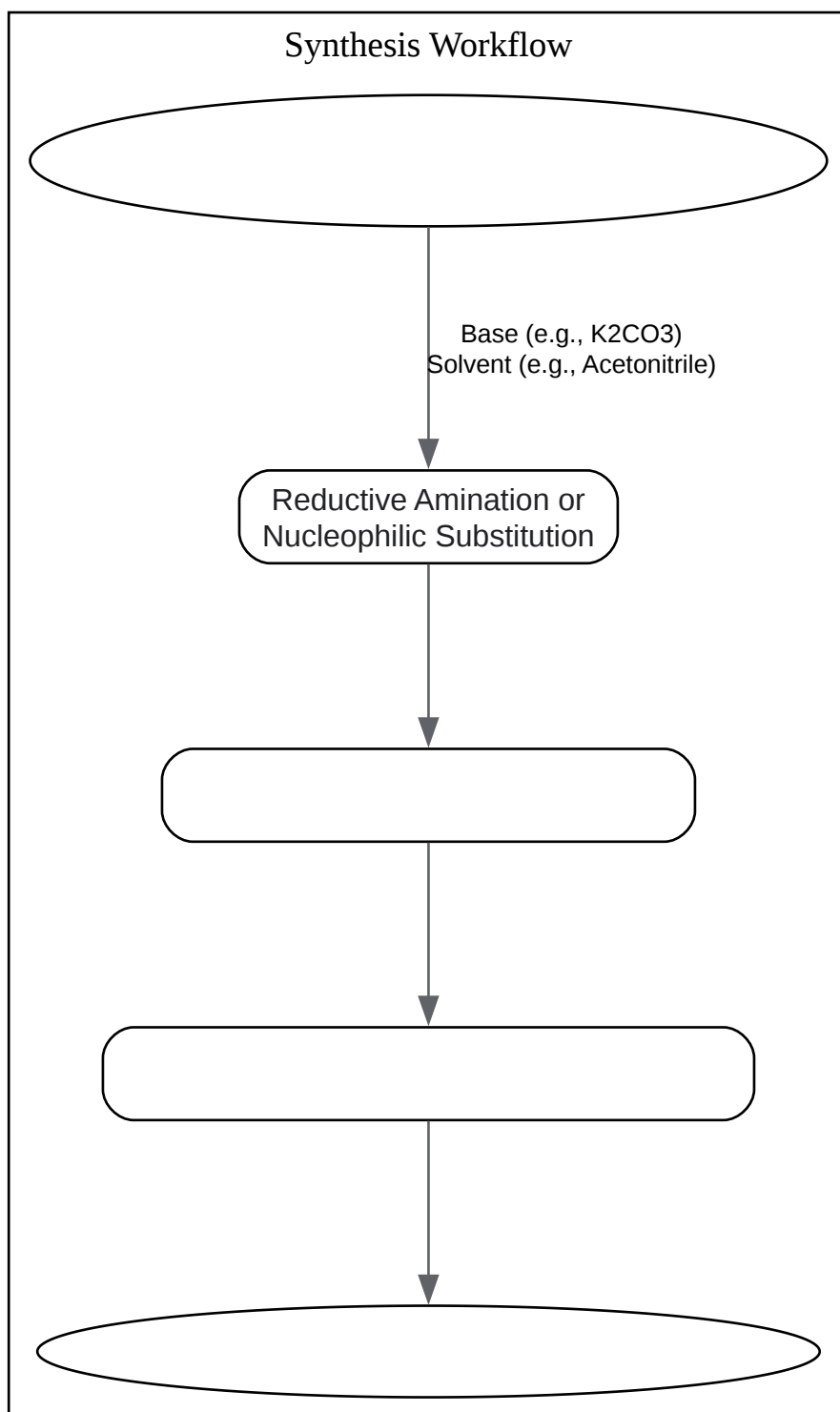
Property	Value	Source
Molecular Formula	C ₁₁ H ₁₈ N ₂	[1]
Molecular Weight	178.27 g/mol	[1]
Boiling Point	118-119 °C at 4 Torr	[1]
Density	0.975 g/cm ³	[1]
Flash Point	104.1 °C	[1]
Vapor Pressure	0.0119 mmHg at 25°C	[1]
Polar Surface Area (PSA)	29.26 Å ²	[1]
LogP (XLogP3)	2.1675	[1]
CAS Number	13910-49-1	[1]

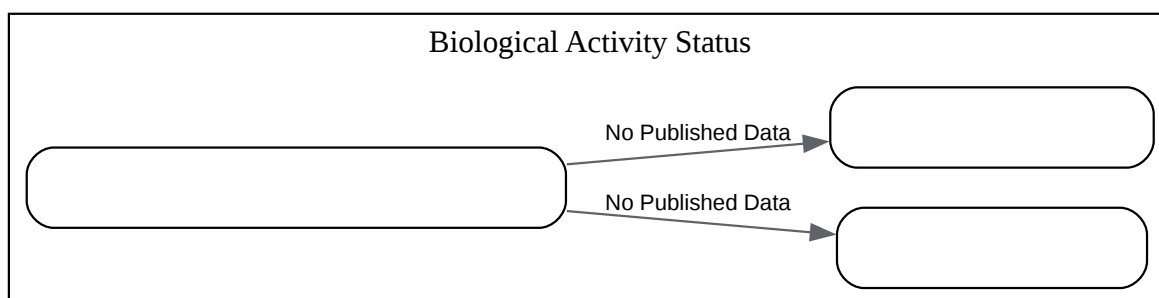
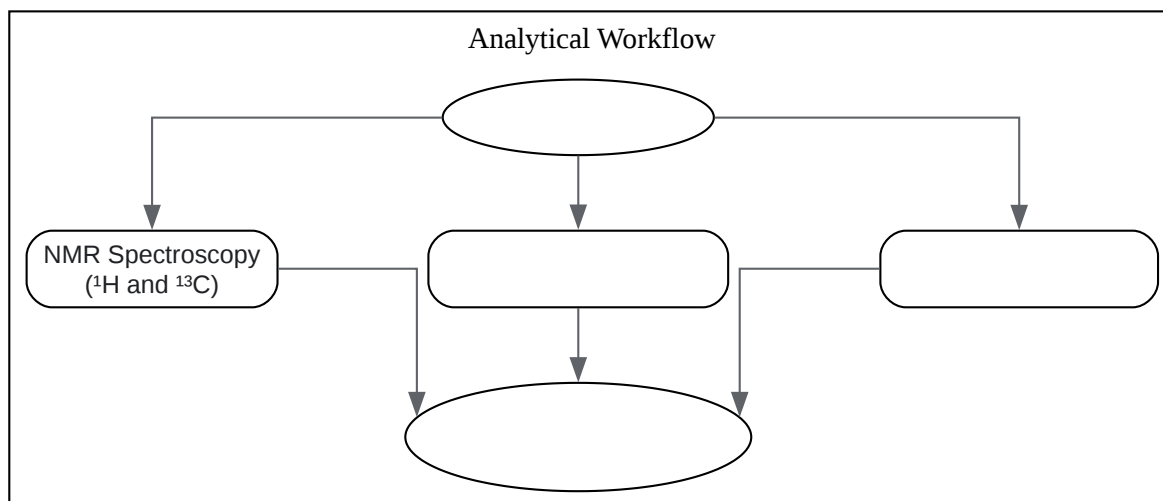
Experimental Protocols

Detailed experimental protocols specifically for the synthesis and analysis of **N1-Benzyl-N1-methylpropane-1,3-diamine** are not extensively documented in the available literature. However, a general synthetic approach can be inferred from established methods for the N-alkylation and N-benylation of diamines.

Proposed Synthetic Workflow

A plausible synthetic route involves a two-step process starting from N-methylpropane-1,3-diamine: benzylation followed by purification.





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References

- 1. echemi.com [echemi.com]
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